

How to prevent degradation of D-Pantothenic acid hemicalcium salt during storage

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Compound of Interest

Compound Name: *D-Pantothenic acid hemicalcium salt*

Cat. No.: *B15615516*

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Technical Support Center: D-Pantothenic Acid Hemicalcium Salt

This technical support center provides guidance for researchers, scientists, and drug development professionals on how to prevent the degradation of **D-Pantothenic acid hemicalcium salt** during storage.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **D-Pantothenic acid hemicalcium salt** degradation during storage?

A1: The primary degradation pathway for **D-Pantothenic acid hemicalcium salt** is hydrolysis. [1] This process is significantly accelerated by exposure to moisture, high temperatures, and strongly acidic or alkaline conditions.[1]

Q2: What are the ideal storage conditions for solid **D-Pantothenic acid hemicalcium salt**?

A2: To ensure maximum stability, solid **D-Pantothenic acid hemicalcium salt** should be stored in a cool, dry place, protected from light.[2] Specifically, storage at temperatures not exceeding 25°C in a dry and dark environment is recommended.[3] For long-term storage,

some suppliers recommend refrigeration at 2 to 8°C. The material should be kept in a tightly sealed, airtight container to protect it from moisture, as it is slightly hygroscopic.[3]

Q3: How does pH affect the stability of **D-Pantothenic acid hemicalcium salt** in aqueous solutions?

A3: **D-Pantothenic acid hemicalcium salt** is most stable in aqueous solutions with a pH between 5.0 and 7.0. It is unstable under strongly acidic and alkaline conditions, which promote hydrolysis. For instance, significant degradation is observed at pH values below 4 and above 8.

Q4: I have prepared a stock solution of **D-Pantothenic acid hemicalcium salt**. How should I store it and for how long is it stable?

A4: Stock solutions are best stored at low temperatures. For short-term storage (up to one month), -20°C is recommended. For longer-term storage (up to six months), -80°C is advisable. [4] It is crucial to store the solutions in sealed containers to prevent moisture ingress.

Q5: Can I autoclave solutions containing **D-Pantothenic acid hemicalcium salt**?

A5: While pantothenic acid is relatively stable to heat at a neutral pH, autoclaving is generally not recommended due to the high temperatures involved, which can accelerate hydrolysis, especially if the pH of the solution is not optimal. Filter sterilization is a safer alternative for preparing sterile solutions.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of potency in solid D-Pantothenic acid hemicalcium salt	- Improper storage (exposure to high temperature, humidity, or light).- Container not properly sealed.	- Store in a tightly sealed, airtight container in a cool, dry, and dark place (ideally $\leq 25^{\circ}\text{C}$).- For long-term storage, consider refrigeration ($2-8^{\circ}\text{C}$).- Aliquot the powder upon receipt to minimize repeated opening and closing of the main container.
Precipitate formation in aqueous stock solution upon thawing	- Concentration of the solution is too high.- pH of the solution has shifted.	- Gently warm the solution and sonicate to aid dissolution.- Ensure the pH of the solution is within the stable range (5.0-7.0).- Prepare a more dilute stock solution if the issue persists.
Unexpected experimental results suggesting degraded compound	- Degradation of the stock solution due to improper storage or age.- Degradation of the compound in the experimental medium due to incompatible pH or high temperature.	- Prepare a fresh stock solution from a new batch of solid compound.- Verify the stability of D-Pantothenic acid hemicalcium salt under your specific experimental conditions (pH, temperature, and other components).- Perform a stability check of your compound using the HPLC protocol provided below.
Discoloration of the solid powder	- Exposure to light or reaction with other substances.	- Discard the discolored powder as it may be degraded.- Always store the compound protected from light.

Quantitative Stability Data

The following table summarizes the stability of **D-Pantothenic acid hemicalcium salt** under various conditions.

Form	Condition	Parameter	Result
Solid (in a multivitamin formulation)	25°C / 60% Relative Humidity	Shelf-life	36 months[1]
Solid (in a multivitamin formulation)	30°C / 75% Relative Humidity	Shelf-life	18 months[1]
Aqueous Solution (in sea buckthorn juice)	25°C	Degradation after 7 days	~18%[5]
Aqueous Solution	80°C	Observation	Degradation observed over 14 days
Aqueous Solution	2 N HCl (pH ~0.7)	Degradation Rate	~5.6% per hour
Aqueous Solution	0.1 N NaOH (pH ~12.7)	Degradation Rate	~9.2% per hour
Aqueous Solution (buffered)	pH 4, 121°C	D-value (time for 90% reduction)	4-32 hours
Aqueous Solution (buffered)	pH 5-7, thermal processing	Stability	Relatively stable

Experimental Protocols

Stability-Indicating HPLC Method for D-Pantothenic Acid Hemicalcium Salt

This protocol describes a High-Performance Liquid Chromatography (HPLC) method to assess the stability of **D-Pantothenic acid hemicalcium salt** and quantify its degradation.

1. Instrumentation and Materials:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)

- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (analytical grade)
- Phosphoric acid (analytical grade)
- Ultrapure water
- **D-Pantothenic acid hemicalcium salt** reference standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 μm)

2. Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile and 0.025 M potassium dihydrogen phosphate buffer (pH adjusted to 2.5 with phosphoric acid). The ratio can be optimized, for example, starting with a 10:90 (v/v) ratio of acetonitrile to buffer.
- Flow Rate: 1.0 mL/min
- Column Temperature: 38°C
- Detection Wavelength: 204 nm
- Injection Volume: 20 μL

3. Preparation of Solutions:

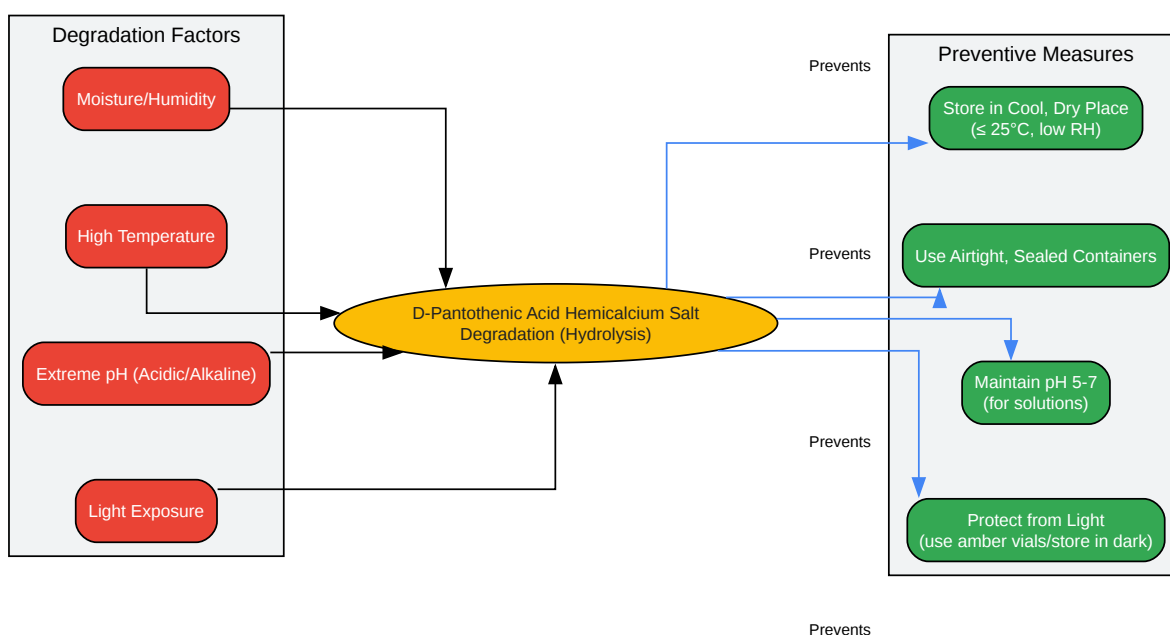
- Buffer Preparation: Dissolve the appropriate amount of potassium dihydrogen phosphate in ultrapure water to make a 0.025 M solution. Adjust the pH to 2.5 using phosphoric acid.
- Standard Solution Preparation: Accurately weigh a known amount of **D-Pantothenic acid hemicalcium salt** reference standard and dissolve it in the mobile phase to prepare a stock solution of a known concentration (e.g., 100 $\mu\text{g/mL}$). Prepare a series of working standard solutions by diluting the stock solution with the mobile phase.

- Sample Preparation:
 - Forced Degradation Studies:
 - Acidic Degradation: Dissolve a known amount of the sample in 0.1 N HCl and heat at a controlled temperature (e.g., 60°C) for a specific duration. Neutralize the solution before injection.
 - Alkaline Degradation: Dissolve a known amount of the sample in 0.1 N NaOH and heat at a controlled temperature for a specific duration. Neutralize the solution before injection.
 - Oxidative Degradation: Treat the sample solution with a dilute solution of hydrogen peroxide (e.g., 3%) at room temperature.
 - Thermal Degradation (Solid State): Expose the solid sample to a high temperature (e.g., 80°C) for a defined period. Dissolve a known amount of the stressed solid in the mobile phase for analysis.
 - Photodegradation: Expose the sample (solid or in solution) to UV light.
 - Storage Stability Samples: Dissolve a known amount of the sample that has been stored under specific conditions (e.g., 40°C/75% RH) in the mobile phase.
- Filter all solutions through a 0.45 µm syringe filter before injecting into the HPLC system.

4. Analysis:

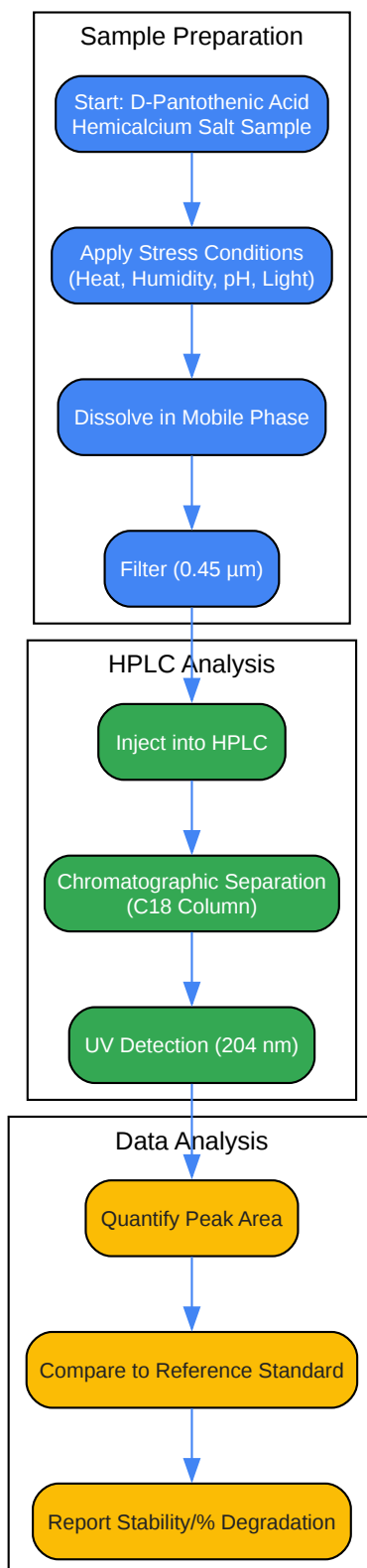
- Inject the standard solutions to generate a calibration curve.
- Inject the prepared sample solutions.
- The peak area of **D-Pantothenic acid hemicalcium salt** in the sample chromatograms is used to quantify the remaining amount of the compound by comparing it with the calibration curve. The appearance of new peaks indicates the formation of degradation products.

Diagrams



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Caption: Factors leading to the degradation of **D-Pantothenic acid hemicalcium salt** and corresponding preventive measures.



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Caption: Experimental workflow for assessing the stability of **D-Pantothenic acid hemicalcium salt** using HPLC.

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